

# Application Notes and Protocols for DHC-156 in 3D Cell Culture Models

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## Compound of Interest

Compound Name: DHC-156

Cat. No.: B15137150

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## Introduction

**DHC-156** is a novel small molecule modulator that targets the transcription factor brachyury.[1][2] Brachyury is a key driver of chordoma, a rare bone cancer, and is also implicated in other malignancies.[3][4] **DHC-156** induces the post-translational downmodulation of brachyury, leading to an irreversible impairment of chordoma tumor cell growth.[1][2] This mechanism is independent of proteasomal and lysosomal degradation pathways.[1]

Three-dimensional (3D) cell culture models, such as spheroids and organoids, more accurately recapitulate the complex tumor microenvironment compared to traditional 2D cell culture. These models are invaluable for assessing the efficacy of therapeutic compounds like **DHC-156** in a more physiologically relevant setting. This document provides detailed application notes and protocols for the use of **DHC-156** in 3D cell culture models of chordoma.

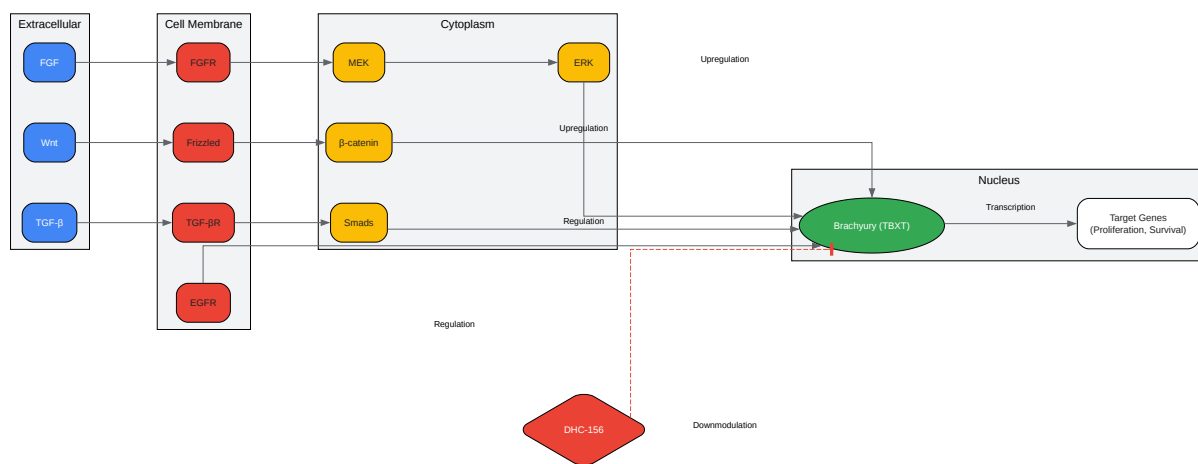
## Mechanism of Action and Signaling Pathway

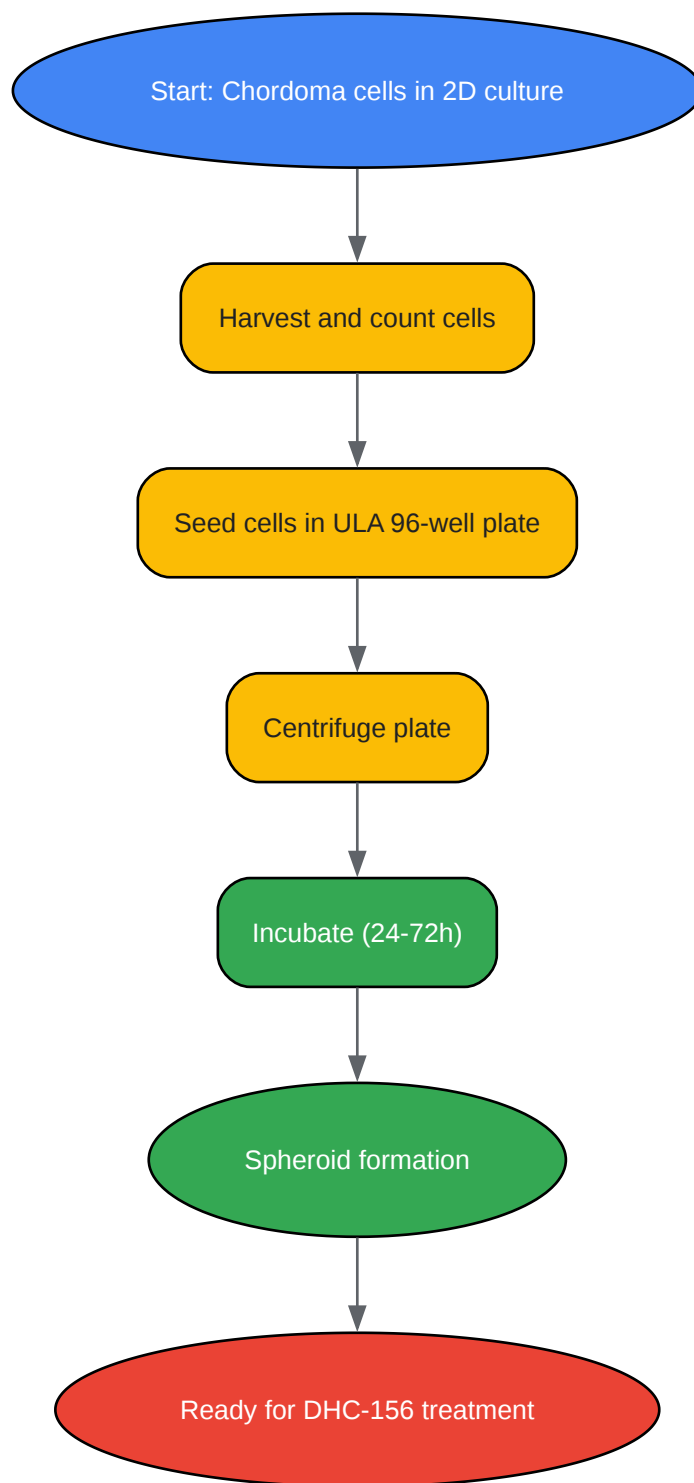
**DHC-156** acts as a downmodulator of the brachyury protein. Brachyury is a transcription factor that plays a crucial role in the development and progression of chordoma. It is involved in several key signaling pathways that promote tumor growth and survival. The exact mechanism of **DHC-156**-induced brachyury downmodulation is still under investigation but is known to be post-translational.[1][2]

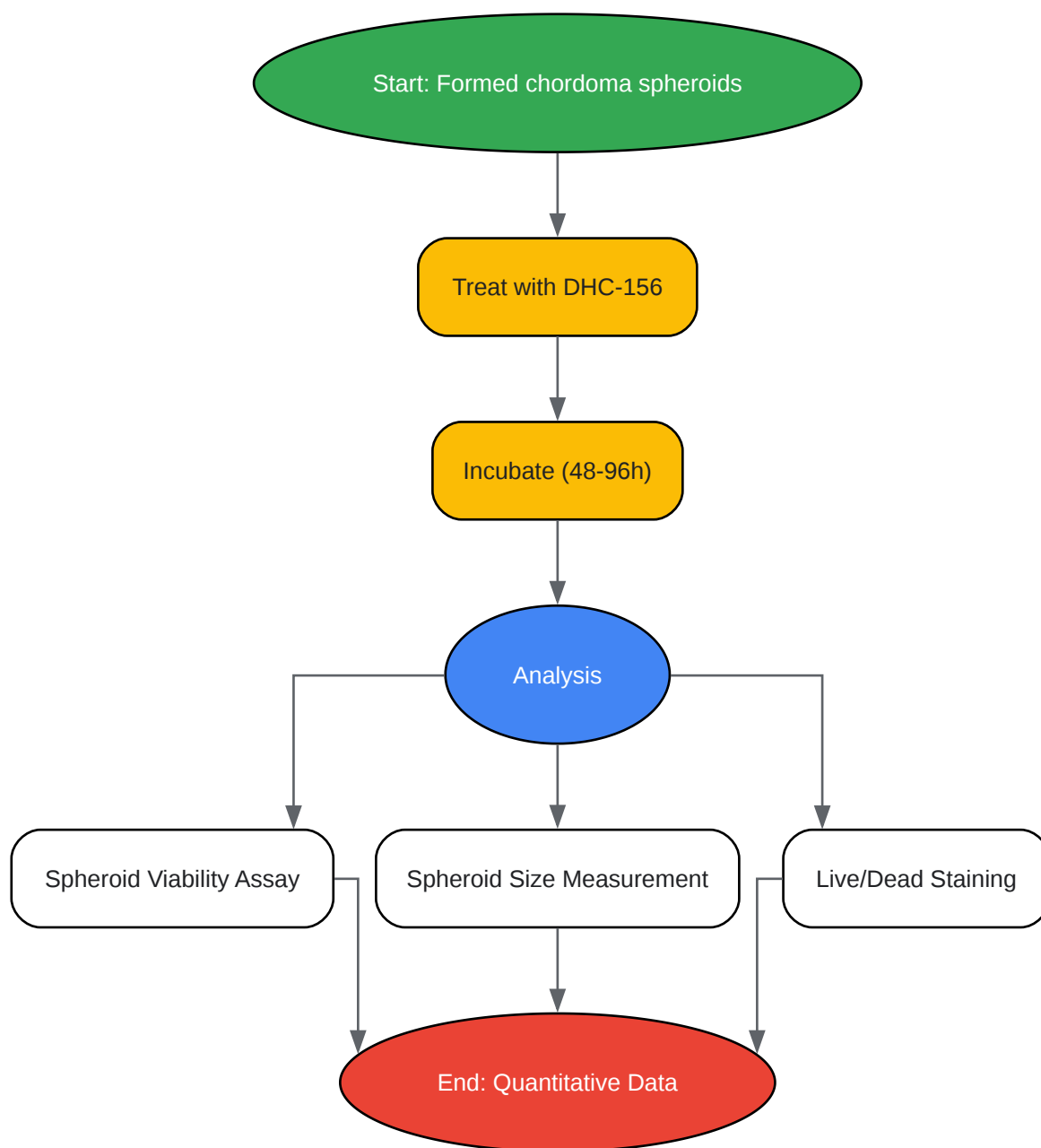
Brachyury is known to be involved in or influenced by the following signaling pathways in chordoma:

- Fibroblast Growth Factor (FGF) Signaling: A positive feedback loop exists between the FGF/FGFR and brachyury signaling pathways, where FGF2 induces MEK/ERK phosphorylation and upregulates brachyury expression.[\[5\]](#)
- Transforming Growth Factor-beta (TGF- $\beta$ ) Signaling: Brachyury is associated with genes involved in the TGF- $\beta$  signaling pathway.
- Tyrosine Kinase Signaling (EGFR): Brachyury is also linked to tyrosine kinase signaling pathways, including the Epidermal Growth Factor Receptor (EGFR) pathway.
- Wnt/ $\beta$ -catenin Signaling: The Wnt/ $\beta$ -catenin signaling pathway has been shown to regulate the expression of brachyury.[\[3\]](#)

Below is a diagram illustrating the central role of brachyury in these signaling pathways.







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## References

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